

# Essential Safety and Operational Guide for Handling BMS-986365

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## Compound of Interest

Compound Name: BMS-986365

Cat. No.: B15623205

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This document provides crucial safety and logistical information for the handling and disposal of **BMS-986365**, a potent and selective androgen receptor (AR) degrader. Given its mechanism of action and potential as an anticancer agent, **BMS-986365** should be handled with the same precautions as a cytotoxic compound. Adherence to these guidelines is essential to ensure personnel safety and maintain a secure laboratory environment.

## I. Personal Protective Equipment (PPE)

A thorough risk assessment should precede any handling of **BMS-986365** to ensure the appropriate level of personal protection. The following table summarizes the recommended PPE.

PPE Category	Item	Specifications and Recommendations
Hand Protection	Double Gloving with Chemotherapy-Rated Gloves	<p>Wear two pairs of powder-free nitrile gloves that meet the ASTM D6978 standard.</p> <p>Change gloves immediately if contaminated, torn, or punctured. Do not wear gloves outside of the designated handling area.</p>
Body Protection	Disposable, Impermeable Gown	<p>A disposable, back-closing gown made of a low-permeability fabric is required. Cuffs should be elastic or knit to ensure a snug fit around the inner glove.</p>
Eye and Face Protection	Safety Goggles and Face Shield	<p>Chemical splash goggles are mandatory at all times. In addition, a full-face shield is required when there is a risk of splashes or aerosol generation, such as during solution preparation or transfers.</p>
Respiratory Protection	N95 Respirator or Higher	<p>An N95 respirator is the minimum requirement when handling the solid compound to prevent inhalation of aerosolized particles. For procedures with a high potential for aerosol generation, a powered air-purifying respirator (PAPR) may be necessary.</p>

## II. Handling Procedures

### A. Engineering Controls

All procedures involving the handling of solid or concentrated solutions of **BMS-986365** must be performed in a designated containment primary engineering control (C-PEC), such as a certified Class II Biological Safety Cabinet (BSC) or a containment ventilated enclosure (CVE). The work area should be maintained under negative pressure relative to the surrounding environment to prevent the escape of contaminants.[1]

### B. Weighing and Reconstitution

- Preparation: Before starting, ensure the C-PEC is clean and decontaminated. Gather all necessary equipment, including a calibrated scale, spatulas, weighing paper, and solvent.
- Weighing: Carefully weigh the solid **BMS-986365** within the C-PEC. Use gentle motions to avoid creating airborne dust.
- Reconstitution: Add the solvent to the solid compound slowly and carefully to avoid splashing. Cap the vial securely and mix gently until the solid is completely dissolved.

### C. General Handling

- Always work within the designated handling area.
- Use Luer-lock syringes and needles to prevent accidental disconnection and leakage.
- Avoid skin contact and inhalation of the compound.[2]
- Do not eat, drink, or store food in the handling area.
- Wash hands thoroughly with soap and water before and after handling the compound, even if gloves were worn.

## III. Disposal Plan

All waste generated from the handling of **BMS-986365** is considered hazardous and must be disposed of accordingly.

Waste Type	Disposal Procedure
Solid Waste	All disposables contaminated with BMS-986365 (e.g., gloves, gowns, weighing paper, pipette tips) must be placed in a clearly labeled, sealed, yellow "Trace Chemotherapy" or "Cytotoxic Waste" container.
Liquid Waste	Unused solutions and contaminated solvents should be collected in a designated, sealed, and clearly labeled hazardous waste container for chemical waste. Do not pour down the drain.
Sharps	Needles, syringes, and other contaminated sharps must be disposed of in a puncture-resistant sharps container designated for chemotherapy waste.

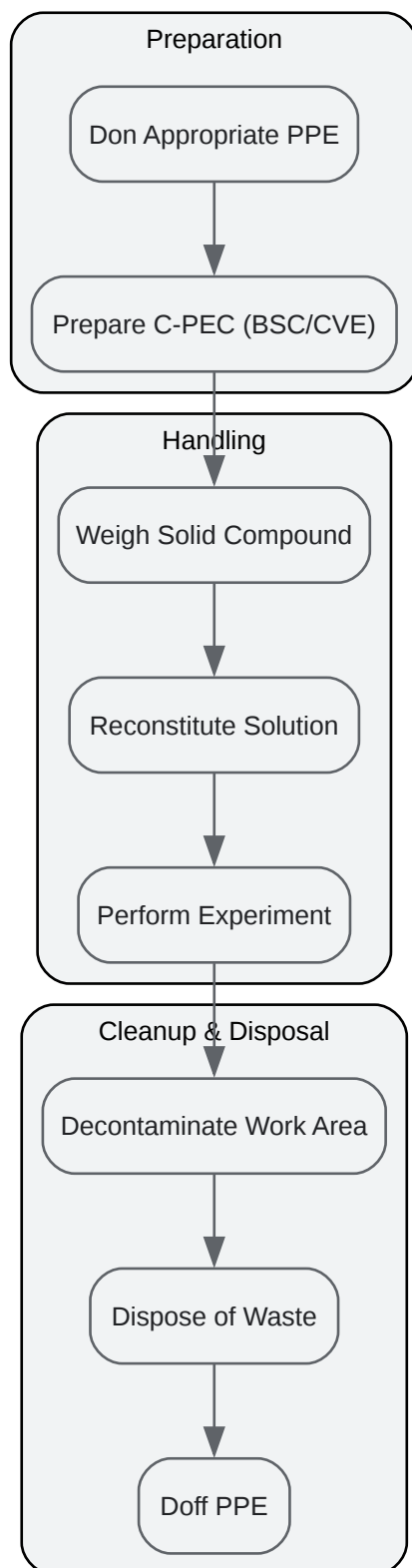
## IV. Spill Management

In the event of a spill, immediately alert others in the area and evacuate if necessary. A spill kit specifically for cytotoxic drugs should be readily available.

- Containment: Cordon off the spill area.
- PPE: Don the appropriate PPE, including double gloves, a disposable gown, eye/face protection, and a respirator.
- Cleanup:
  - Liquids: Use absorbent pads from the spill kit to soak up the liquid.
  - Solids: Carefully cover the powder with damp absorbent pads to avoid generating dust.
- Decontamination: Clean the spill area with a suitable decontaminating agent (e.g., 70% isopropyl alcohol), followed by a detergent solution, and then water.
- Disposal: All materials used for cleanup must be disposed of as cytotoxic waste.[\[2\]](#)

## Visual Guides

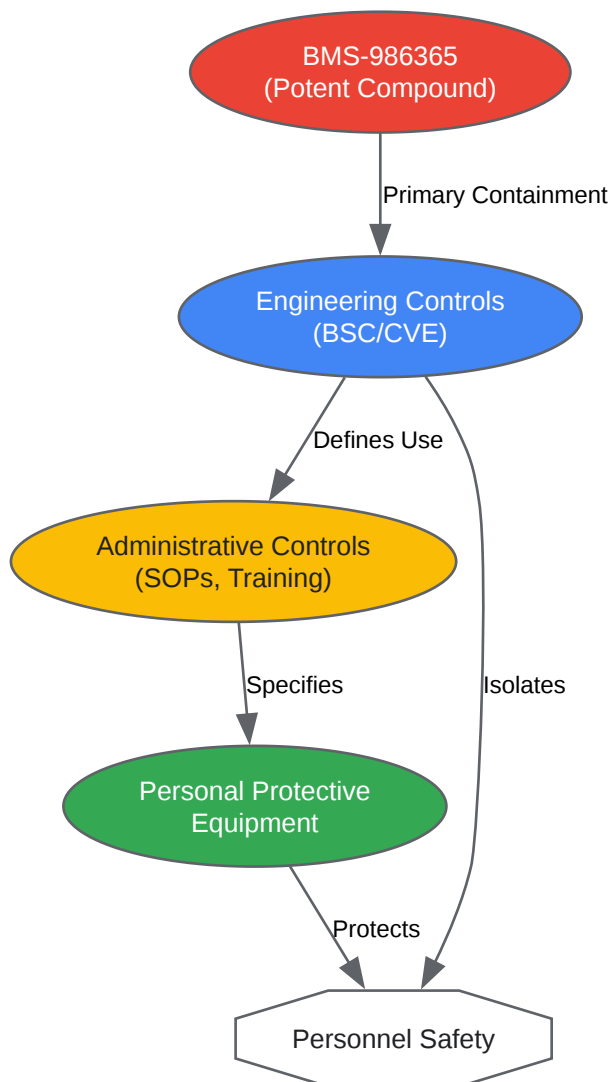
### Experimental Workflow for Handling BMS-986365



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Caption: Workflow for safe handling of **BMS-986365**.

## Logical Relationship of Safety Controls



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Caption: Hierarchy of safety controls for handling potent compounds.

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## References

- [1. escopharma.com \[escopharma.com\]](#)
- [2. ipservices.care \[ipservices.care\]](#)
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